

# Preclinical Studies of Budiodarone in Animal Models: A Technical Guide

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## Compound of Interest

Compound Name: **BUDIODARONE**

Cat. No.: **B1666113**

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## Introduction

**Budiodarone** (also known as ATI-2042) is an investigational antiarrhythmic drug developed as a chemical analog of amiodarone for the management of atrial fibrillation (AF).<sup>[1]</sup> Amiodarone is highly effective but is associated with a significant side-effect profile, including toxicity to the thyroid, lungs, and liver, largely due to its long half-life and tissue accumulation.<sup>[1]</sup>

**Budiodarone** was designed to retain the electrophysiological properties of amiodarone while possessing a more favorable pharmacokinetic profile, aiming for a safer therapeutic option.<sup>[1]</sup> <sup>[2]</sup> This document provides a detailed overview of the core preclinical research on **Budiodarone** in animal models.

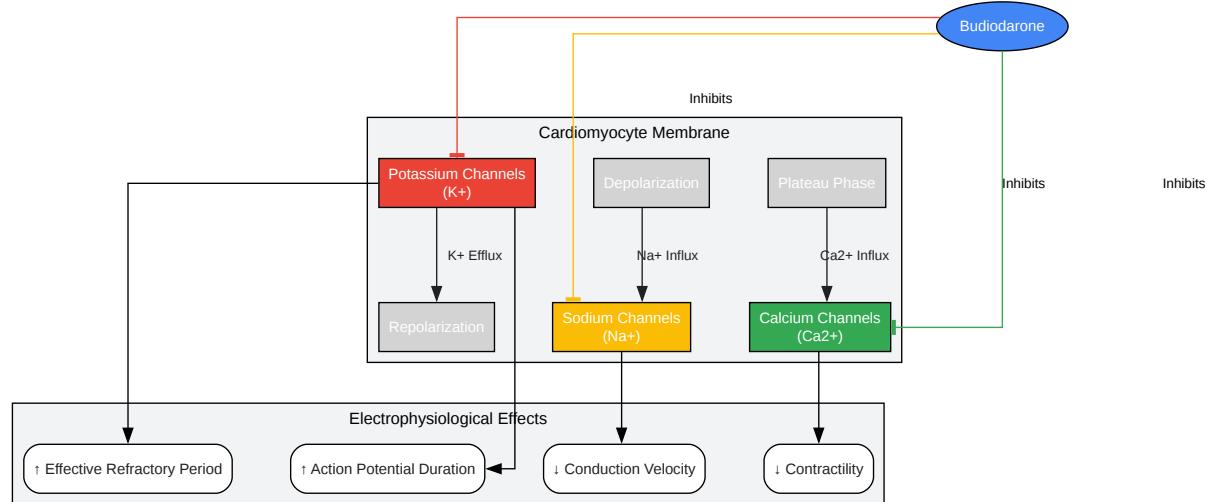
## Mechanism of Action

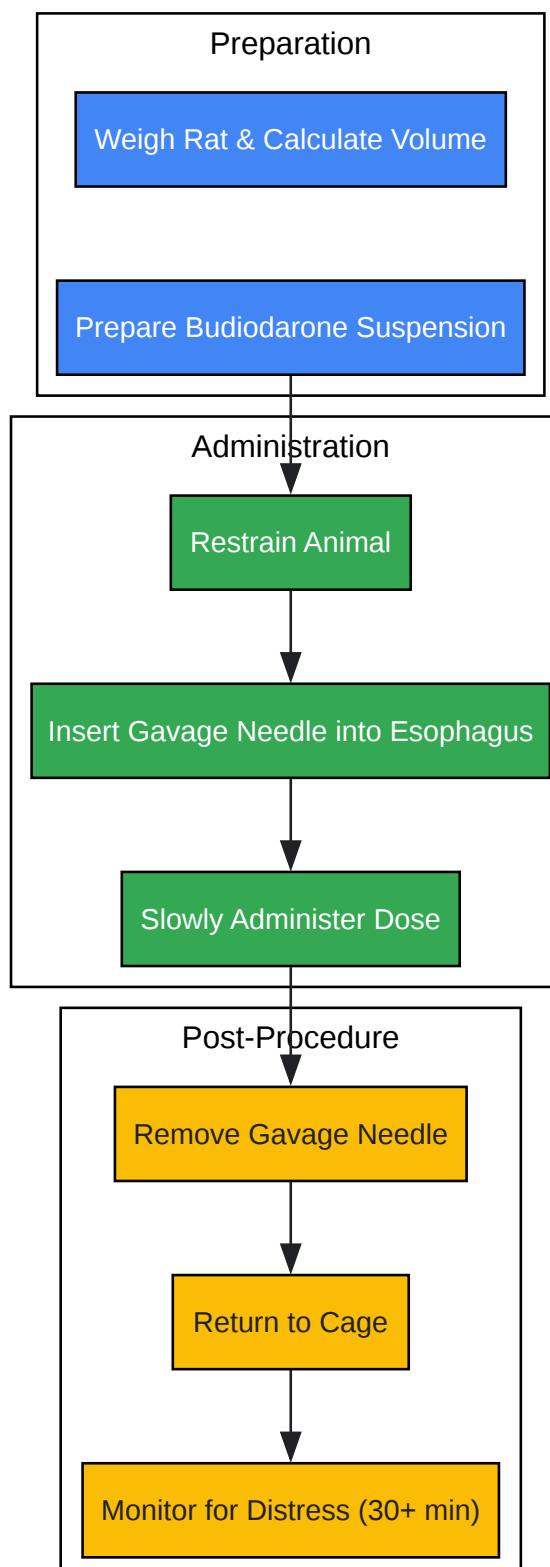
**Budiodarone** is a multi-channel blocker, sharing the mixed ion channel electrophysiological properties of amiodarone.<sup>[1]</sup> Its primary mechanism involves the inhibition of multiple ion channels crucial to the cardiac action potential.<sup>[1]</sup>

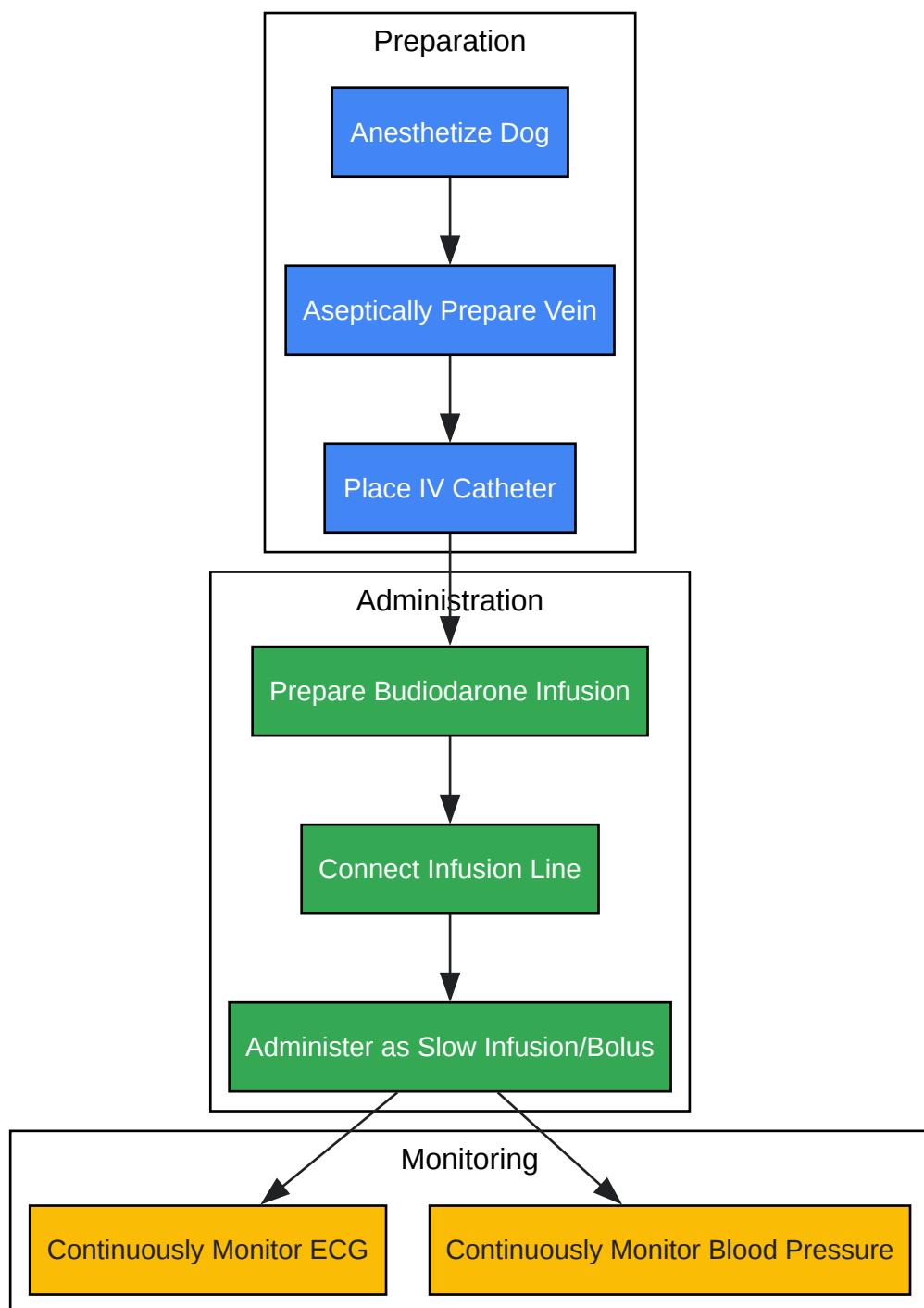
- Potassium Channel Inhibition: By blocking potassium channels, **Budiodarone** reduces the efflux of K<sup>+</sup> ions during the repolarization phase, prolonging the action potential duration (APD) and increasing the effective refractory period (ERP).<sup>[1]</sup><sup>[2]</sup>

- Sodium Channel Inhibition: The drug blocks sodium channels, decreasing the influx of  $\text{Na}^+$  and slowing the rate of depolarization.[1][2]
- Calcium Channel Inhibition: **Budiodarone** also inhibits L-type calcium channels, leading to a reduced influx of  $\text{Ca}^{2+}$ .[1][2][3] This can decrease the force of cardiac contraction and slow conduction through the atrioventricular (AV) node.[1]

The major metabolite of **Budiodarone**, ATI-2000, is considered electrophysiologically inactive. [1][4]







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